

Safeguarding Your Laboratory: Proper Disposal of Butyl Butyryllactate

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Compound of Interest

Compound Name: *Butyl butyryllactate*

Cat. No.: *B1580533*

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For researchers and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. **Butyl butyryllactate**, a common flavoring and fragrance agent, requires specific procedures for its disposal to mitigate potential environmental and safety hazards. This guide provides essential, step-by-step instructions for the safe disposal of **butyl butyryllactate**, aligning with industry best practices.

Key Safety and Physical Properties

A thorough understanding of a substance's properties is the first step in safe handling. Below is a summary of key quantitative data for **butyl butyryllactate**, compiled from various safety data sheets.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₀ O ₄	[1]
Molecular Weight	216.27 g/mol	[1]
Appearance	Clear, colorless to pale yellow liquid	[2]
Odor	Fruity, sweet aroma	[2]
Flash Point	> 93.3 °C (> 200.0 °F) Closed Cup	[3]
Alternate Flash Point	> 110 °C (> 230 °F)	[4]
Solubility	Slightly soluble in water; miscible with alcohol and most organic solvents	[2]
Vapor Pressure	0.2 mm Hg at 20 °C	[3]

Personal Protective Equipment (PPE) and Spill Management

Before handling **butyl butyryllactate**, it is crucial to be equipped with the appropriate Personal Protective Equipment (PPE). In the event of a spill, a clear and effective response protocol is necessary to ensure safety and minimize environmental contamination.

Essential Personal Protective Equipment (PPE)

- **Gloves:** Wear chemically resistant gloves.[1][5]
- **Eye Protection:** Use safety glasses or goggles.[5]
- **Respiratory Protection:** In case of inadequate ventilation or brief exposure to high concentrations, a respiratory filter device should be used.[4]
- **Protective Clothing:** Wear appropriate protective clothing to prevent skin contact.[6]

Spill Containment and Cleanup Protocol

- Eliminate Ignition Sources: Immediately remove all sources of ignition from the spill area.[3]
- Ventilate the Area: Ensure adequate ventilation.
- Contain the Spill: Prevent the spill from spreading and from entering drains or waterways.[3][6]
- Absorb the Liquid: Use an inert absorbent material such as dry clay, sand, or vermiculite to soak up the spilled liquid.[1][3]
- Collect the Waste: Carefully sweep or shovel the absorbed material into a suitable, labeled container for disposal.[1]
- Decontaminate the Area: Clean the spill area thoroughly.
- Dispose of Waste: The collected waste must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[3]

Step-by-Step Disposal Procedure

The proper disposal of **butyl butyryllactate** is critical to prevent environmental contamination and ensure regulatory compliance. The following workflow outlines the necessary steps for its safe disposal.



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Caption: Workflow for the proper disposal of **butyl butyryllactate**.

Disposal Guidelines:

- Do Not Dispose with General Waste: **Butyl butyryllactate** should not be disposed of with regular laboratory trash.[6]
- Prevent Environmental Release: Do not allow the chemical to enter sewer systems or waterways.[6]
- Approved Waste Disposal: The material must be disposed of at an approved waste disposal plant or through a licensed chemical destruction facility, potentially via controlled incineration. [1][7]
- Container Disposal: Empty containers may retain product residue and should be handled as hazardous waste. They should be taken to an approved waste handling site for recycling or disposal.[3]

By adhering to these procedures, laboratory professionals can ensure the safe handling and disposal of **butyl butyryllactate**, contributing to a safer research environment and responsible environmental stewardship. Always consult your institution's specific safety guidelines and the most current Safety Data Sheet (SDS) for the product.

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- To cite this document: BenchChem. [Safeguarding Your Laboratory: Proper Disposal of Butyl Butyryllactate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1580533#butyl-butyryllactate-proper-disposal-procedures\]](https://www.benchchem.com/product/b1580533#butyl-butyryllactate-proper-disposal-procedures)

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